

Commercial Availability and Suppliers of 3-Phenylcyclohexanol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenylcyclohexanol

Cat. No.: B1616532

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the commercial availability, suppliers, and key experimental protocols related to **3-Phenylcyclohexanol** for researchers, scientists, and professionals in drug development.

Commercial Availability and Procurement

3-Phenylcyclohexanol is commercially available from a variety of chemical suppliers, catering to research and development needs. The compound is typically offered in various purities and quantities, with pricing dependent on these factors. Below is a summary of representative suppliers and their offerings.

Supplier	Product Name	Purity	Quantity	Price (USD)
J&W Pharmed	3-Phenyl-cyclohexanol	96%	50mg	\$144.00
96%	100mg	\$187.00		
96%	250mg	\$275.00		
96%	500mg	\$449.00		
96%	1g	\$798.00		
96%	5g	\$1998.00		
Henan Alfachem Co.,Ltd.	3-Phenylcyclohexanol	-	-	Contact for quote
Shanghai Kaiwei Chemical Technology Co., Ltd.	3-Phenylcyclohexanol	-	-	Contact for quote
NINGBO INNO PHARMCHEM CO.,LTD.	3-Phenylcyclohexanol	-	-	Contact for quote

Note: Prices are subject to change and may not include shipping and handling fees. Purity and available quantities from suppliers other than J&W Pharmed require direct inquiry.

Synthesis of 3-Phenylcyclohexanol

A common and efficient method for the synthesis of **3-Phenylcyclohexanol** is the reduction of its corresponding ketone, 3-phenylcyclohexanone. Sodium borohydride (NaBH_4) is a frequently used reducing agent for this transformation due to its mild nature and high selectivity.

Experimental Protocol: Reduction of 3-Phenylcyclohexanone with Sodium Borohydride

Materials:

- 3-Phenylcyclohexanone
- Sodium borohydride (NaBH_4)
- Methanol (MeOH)
- Dichloromethane (CH_2Cl_2)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Separatory funnel

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-phenylcyclohexanone (1.0 equivalent) in methanol to a concentration of 0.2 M.
- **Reduction:** Cool the solution to 0°C using an ice bath. While stirring, slowly add sodium borohydride (1.1 equivalents) portion-wise to the solution. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, cautiously add 1 M HCl at 0°C to quench the excess NaBH_4 and neutralize the reaction mixture.

- **Work-up:** Remove the methanol under reduced pressure using a rotary evaporator. To the resulting residue, add dichloromethane and water.
- **Extraction and Washing:** Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with saturated aqueous NaHCO_3 solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude **3-Phenylcyclohexanol**.
- **Purification (if necessary):** The crude product can be further purified by silica gel column chromatography using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate).

Potential Biological Activities and Experimental Evaluation

Preliminary research suggests that **3-Phenylcyclohexanol** may possess antioxidant and neuroprotective properties, making it a compound of interest in drug discovery.

Antioxidant Activity Assessment: DPPH Radical Scavenging Assay

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate the antioxidant capacity of a compound. The principle lies in the ability of an antioxidant to donate a hydrogen atom to the stable DPPH radical, thus neutralizing it and causing a color change from violet to yellow, which can be measured spectrophotometrically.

Experimental Protocol:

- **Reagent Preparation:**
 - **DPPH Stock Solution (0.1 mM):** Dissolve an appropriate amount of DPPH in methanol. Store in an amber bottle at 4°C.
 - **Test Compound Stock Solution:** Prepare a stock solution of **3-Phenylcyclohexanol** in a suitable solvent (e.g., methanol or ethanol). Prepare a series of dilutions from this stock

solution.

- Positive Control: A solution of a known antioxidant, such as ascorbic acid or Trolox, should be prepared.
- Assay Procedure (96-well plate format):
 - Add 20 µL of the test compound dilutions, positive control, or blank (solvent) to the wells of a 96-well plate.
 - Add 180 µL of the DPPH working solution to each well.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at approximately 517 nm using a microplate reader.
- Data Analysis: The percentage of DPPH radical scavenging activity is calculated using the following formula: % Inhibition = [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100

Neuroprotective Activity Assessment: In Vitro Model using SH-SY5Y Cells

The human neuroblastoma cell line, SH-SY5Y, is a widely used in vitro model to assess the neuroprotective effects of compounds against various neurotoxic insults.

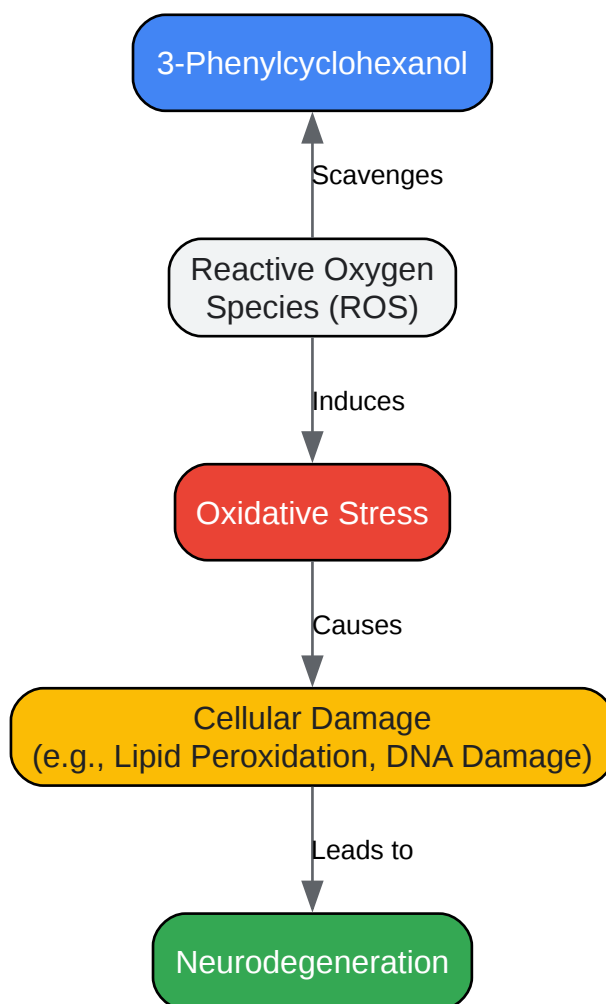
Experimental Protocol:

- Cell Culture and Differentiation: Culture SH-SY5Y cells in a suitable medium. For some assays, differentiation into a more neuron-like phenotype can be induced by treatment with agents like retinoic acid.
- Induction of Neurotoxicity: Expose the cells to a neurotoxic agent to induce cell death or damage. Common neurotoxins include hydrogen peroxide (H₂O₂) for oxidative stress, or specific neurotoxins relevant to particular neurodegenerative diseases.
- Treatment with **3-Phenylcyclohexanol**: Pre-treat or co-treat the cells with various concentrations of **3-Phenylcyclohexanol**.

- **Assessment of Cell Viability:** Evaluate the protective effect of the compound by measuring cell viability using assays such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.
- **Data Analysis:** Compare the viability of cells treated with the neurotoxin alone to those treated with the neurotoxin and **3-Phenylcyclohexanol**. An increase in cell viability in the presence of the compound suggests a neuroprotective effect.

Signaling Pathways and Logical Relationships

The potential antioxidant and neuroprotective effects of compounds like **3-Phenylcyclohexanol** may be mediated through various cellular signaling pathways. As an antioxidant, it could potentially modulate pathways involved in the cellular response to oxidative stress.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Commercial Availability and Suppliers of 3-Phenylcyclohexanol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1616532#commercial-availability-and-suppliers-of-3-phenylcyclohexanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com